

# reaction of 3-Bromo-2-fluoro-6-methoxypyridine with organometallic reagents

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## Compound of Interest

Compound Name: 3-Bromo-2-fluoro-6-methoxypyridine

Cat. No.: B1379727

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An In-Depth Guide to the Application of Organometallic Reagents with **3-Bromo-2-fluoro-6-methoxypyridine**

**Authored by a Senior Application Scientist**

## Introduction: The Strategic Value of 3-Bromo-2-fluoro-6-methoxypyridine

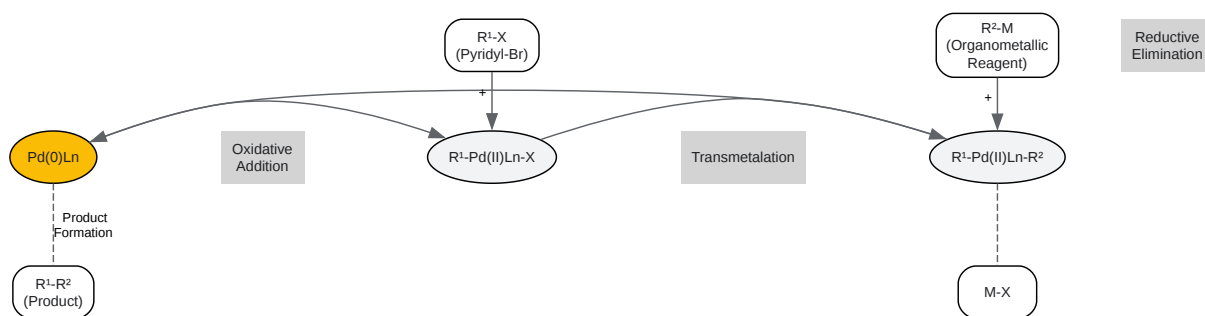
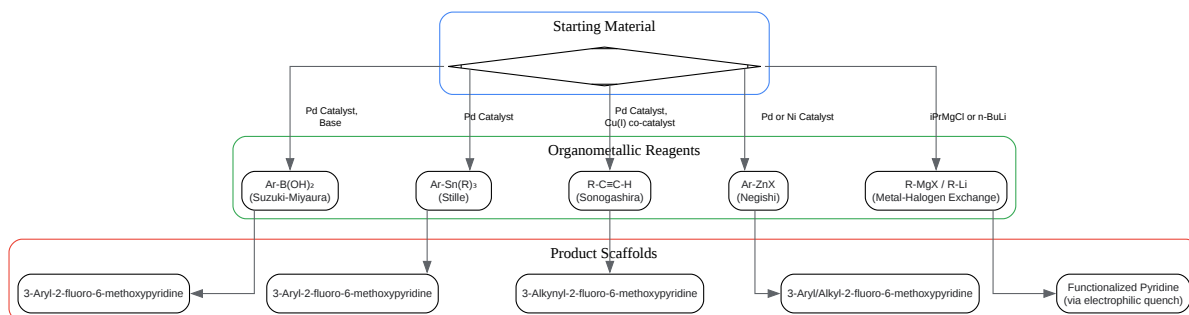
In the landscape of modern synthetic chemistry, particularly within pharmaceutical and materials science discovery, the strategic deployment of highly functionalized heterocyclic scaffolds is paramount. **3-Bromo-2-fluoro-6-methoxypyridine** stands out as a trifunctional building block of significant value. Its unique arrangement of a reactive bromine atom, a modifiable fluorine atom, and a directing methoxy group allows for a series of selective and high-yield transformations. The bromine at the C-3 position serves as a primary handle for a host of palladium-catalyzed cross-coupling reactions, enabling the formation of crucial carbon-carbon and carbon-heteroatom bonds.[1] This guide provides a detailed exploration of the reactions of this versatile pyridine derivative with common organometallic reagents, offering both mechanistic insights and field-proven laboratory protocols.

The unique electronic properties of the pyridine ring, influenced by the electronegative fluorine and the electron-donating methoxy group, play a crucial role in its reactivity.[2] The fluorine atom's strong electron-withdrawing inductive effect reduces the electron density of the pyridine ring, influencing the regioselectivity of certain reactions.[2] Conversely, the methoxy group

provides some electron-donating character through resonance. This electronic interplay dictates the substrate's behavior in metal-catalyzed coupling reactions.[2]

## Reaction Topography: Navigating the Synthetic Pathways

The primary reactive site for organometallic cross-coupling on **3-Bromo-2-fluoro-6-methoxypyridine** is the C-Br bond at the 3-position. This site readily undergoes oxidative addition to a low-valent metal catalyst, typically Palladium(0), initiating a variety of transformative catalytic cycles.[1][3] Additionally, the C-Br bond can be leveraged for metal-halogen exchange to generate potent pyridyl nucleophiles.



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## Sources

- 1. Cross-coupling reaction - Wikipedia [en.wikipedia.org]
- 2. 2-Fluoro-6-methoxypyridine | Properties, Uses, Safety Data, Supplier in China [pipzine-chem.com]
- 3. Metal-Catalyzed Cross-Coupling Reactions | ChemTalk [chemistrytalk.org]
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